

An In-depth Technical Guide to Acid Blue 260

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Blue 260**, a synthetic dye with applications in various scientific and industrial fields. The document details its molecular characteristics and presents a representative experimental protocol for its degradation.

Core Molecular and Physical Properties

Acid Blue 260, identified by the CAS number 62168-86-9, is an anthraquinone-based acid dye.^{[1][2][3]} It is recognized for its use in dyeing polyamide fibers and for printing applications.^{[1][3]} The dye typically appears as a blue powder.^[2]

Quantitative data regarding the fundamental properties of **Acid Blue 260** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
CAS Number	62168-86-9	^{[1][2][3][4][5]}
Molecular Formula	C ₂₆ H ₂₃ ClN ₃ NaO ₆ S	^{[1][2][3][4][5]}
Molecular Weight	563.99 g/mol	^{[1][2][3][4][5]}
Color Index Name	C.I. Acid Blue 260	^{[2][5]}
Molecular Structure	Anthraquinone	^{[1][2]}

Experimental Protocol: Photocatalytic Degradation of Acid Dyes

The following is a representative experimental protocol for the photocatalytic degradation of acid dyes, such as **Acid Blue 260**. This methodology is based on established procedures for similar dyes and serves as a foundational guide for researchers.

Objective: To evaluate the degradation efficiency of an acid dye in an aqueous solution using a semiconductor photocatalyst under UV irradiation.

Materials:

- Acid Dye (e.g., **Acid Blue 260**)
- Photocatalyst (e.g., Titanium Dioxide (TiO₂), Zinc Oxide (ZnO))
- Deionized Water
- UV Light Source
- Stirrer
- Spectrophotometer
- pH Meter
- Filtration system (e.g., 0.45 µm syringe filters)

Procedure:

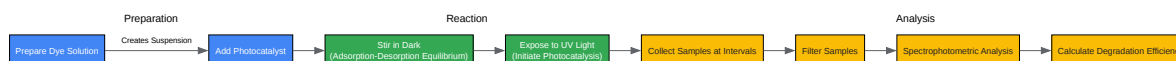
- **Preparation of Dye Solution:** Prepare a stock solution of the acid dye in deionized water. From the stock, prepare a working solution of the desired concentration (e.g., 10-50 mg/L).
- **Suspension Preparation:** Add a specific amount of the photocatalyst (e.g., 0.5-1.5 g/L) to the dye solution.
- **Adsorption-Desorption Equilibrium:** Stir the suspension in the dark for a designated period (e.g., 30 minutes) to allow the dye molecules to adsorb onto the surface of the photocatalyst,

reaching an equilibrium state.

- Initiation of Photocatalysis: Expose the suspension to a UV light source to initiate the photocatalytic reaction.
- Sample Collection: At regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes), withdraw aliquots of the suspension.
- Sample Preparation for Analysis: Immediately filter the collected samples to remove the photocatalyst particles.
- Analysis: Measure the absorbance of the filtrate at the maximum absorption wavelength of the dye using a spectrophotometer.
- Calculation of Degradation Efficiency: The degradation efficiency can be calculated using the following formula: Degradation Efficiency (%) = $[(C_0 - C_t) / C_0] \times 100$ Where C_0 is the initial concentration of the dye and C_t is the concentration at time t .

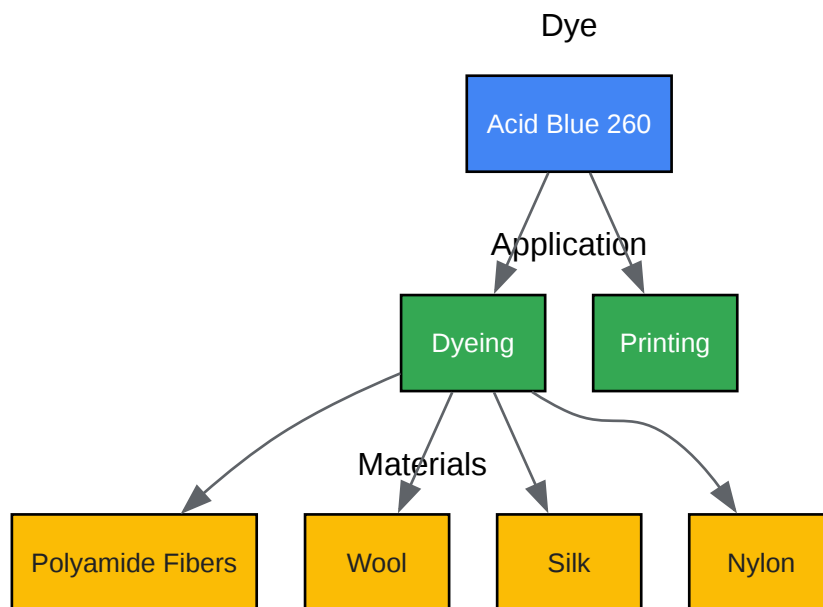
Visualizations

The following diagrams illustrate a typical experimental workflow for photocatalytic degradation and the logical application of **Acid Blue 260**.



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Caption: Experimental workflow for the photocatalytic degradation of **Acid Blue 260**.



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Caption: Logical relationship of **Acid Blue 260**'s applications in dyeing various materials.

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